

# Unveiling the Antimicrobial Potential of Spiculisporic Acid: A Technical Guide

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## Compound of Interest

Compound Name: *Spiculisporic acid*

Cat. No.: B192430

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## Abstract

**Spiculisporic acid**, a polyketide metabolite produced by various fungi, has emerged as a compound of significant interest due to its notable antimicrobial properties. This technical guide provides an in-depth overview of the antimicrobial activities of **Spiculisporic acid**, focusing on its spectrum of activity against a range of bacterial pathogens, including drug-resistant strains. This document summarizes key quantitative data, details the experimental protocols for antimicrobial testing, and presents visual representations of experimental workflows and a proposed mechanism of action. The information compiled herein aims to serve as a valuable resource for researchers and professionals in the fields of microbiology, natural product chemistry, and drug development.

## Introduction

The increasing prevalence of antimicrobial resistance necessitates the discovery and development of novel therapeutic agents. Natural products, with their vast structural diversity, represent a promising reservoir for new antimicrobial leads. **Spiculisporic acid**, a  $\gamma$ -butenolide derivative, has demonstrated potent antimicrobial activity against a variety of microorganisms. [1][2] This guide focuses on the antimicrobial characteristics of **Spiculisporic acid** isolated from the endophytic fungus *Aspergillus cejpaii*, providing a comprehensive summary of its efficacy and the methodologies used for its evaluation.

## Antimicrobial Spectrum and Potency

**Spiculisporic acid** exhibits a broad spectrum of antimicrobial activity, effectively inhibiting the growth of both Gram-positive and Gram-negative bacteria.<sup>[1][2]</sup> Its potency, as determined by Minimum Inhibitory Concentration (MIC) values, is particularly noteworthy against several clinically relevant pathogens.

## Quantitative Antimicrobial Data

The antimicrobial efficacy of **Spiculisporic acid**, isolated from the endophytic fungus *Aspergillus cejpaii* found in *Hedera helix*, has been quantified against a panel of standard and drug-resistant bacterial strains. The MIC values, representing the lowest concentration of the compound that inhibits visible growth of a microorganism, are summarized in the table below.

Test Microorganism	Strain Type	MIC (µg/mL)
Escherichia coli	ATCC 25922	15.63
Pseudomonas aeruginosa	ATCC 9027	31.25
Serratia marcescens	ATCC 13880	15.63
Acinetobacter baumannii	ATCC 19606	31.25
Salmonella typhi	ATCC 14028	7.81
Staphylococcus aureus	ATCC 6538	7.81
Methicillin-resistant Staphylococcus aureus (MRSA)	Clinical Isolate (H1)	31.25
Pseudomonas aeruginosa	Clinical Isolate (PS 16)	31.25
Acinetobacter baumannii	Clinical Isolate (ACT 322)	31.25

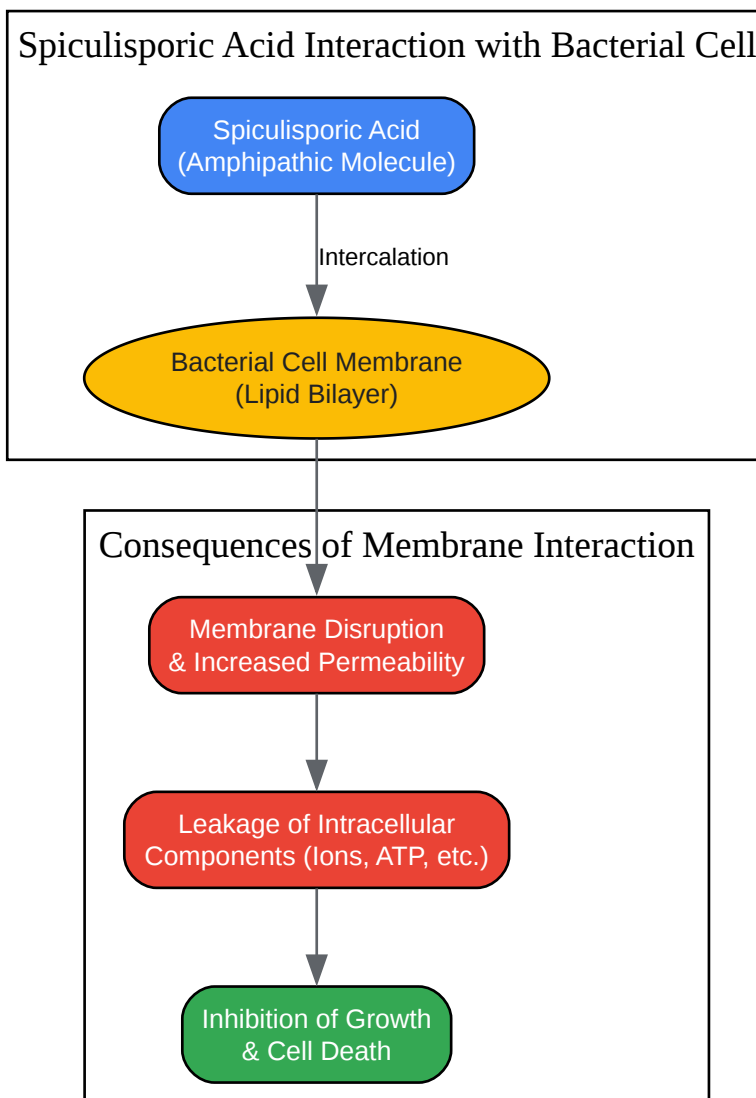
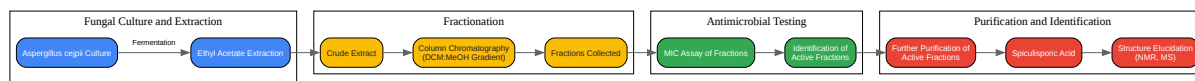
Table 1: Minimum Inhibitory Concentrations (MICs) of **Spiculisporic Acid** Against Various Bacterial Strains.<sup>[1][3]</sup>

## Experimental Protocols

The determination of the antimicrobial activity of **Spiculisporic acid** was achieved through established and validated methodologies. The following sections detail the key experimental protocols employed in the cited research.

## Bioassay-Guided Fractionation and Isolation

The isolation of **Spiculisporic acid** from *Aspergillus cepii* was directed by its antimicrobial activity.<sup>[3][4]</sup> This process, known as bioassay-guided fractionation, ensures that the purification process is focused on the biologically active constituents.



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